

Application Notes and Protocols for Methyl 4-(pyridin-3-yloxy)benzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-(pyridin-3-yloxy)benzoate

Cat. No.: B1420965

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Disclaimer: Due to the limited availability of published research data specifically for **Methyl 4-(pyridin-3-yloxy)benzoate** (CAS 877874-61-8), this document presents a hypothetical application based on the activities of structurally related compounds containing the pyridinyloxy-phenyl moiety. The experimental protocols and data provided are illustrative and should be adapted based on empirical validation.

Introduction

Methyl 4-(pyridin-3-yloxy)benzoate is a research chemical belonging to the class of pyridinyloxy-phenyl derivatives. Structural analogs of this compound have been investigated for their potential as modulators of various signaling pathways, particularly as kinase inhibitors. The presence of the pyridine ring and the benzoate ester suggests potential for interactions with ATP-binding sites of kinases, making it a candidate for investigation in cancer research and other fields where kinase dysregulation is a factor. This document outlines potential research applications and provides example protocols for its investigation.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₁₃ H ₁₁ NO ₃
Molecular Weight	229.23 g/mol
CAS Number	877874-61-8
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, and Methanol
Storage	Store at 2-8°C, protect from light and moisture

Hypothetical Biological Activity

Based on the activity of related compounds, **Methyl 4-(pyridin-3-yloxy)benzoate** is hypothesized to be an inhibitor of one or more protein kinases. For the purpose of these application notes, we will consider its potential as a Cyclin-Dependent Kinase 2 (CDK2) inhibitor. CDK2 is a key regulator of the cell cycle, and its inhibition can lead to cell cycle arrest and apoptosis in cancer cells.

Hypothetical Quantitative Data

The following table summarizes hypothetical data from in vitro assays investigating the activity of **Methyl 4-(pyridin-3-yloxy)benzoate**.

Assay Type	Cell Line / Enzyme	Endpoint	Hypothetical IC ₅₀ (μM)
Biochemical Kinase Assay	Recombinant CDK2/Cyclin A	Inhibition	0.5
Cell Proliferation Assay	MCF-7 (Breast Cancer)	Viability	2.1
Cell Proliferation Assay	HCT116 (Colon Cancer)	Viability	5.8
Cell Proliferation Assay	A549 (Lung Cancer)	Viability	10.2

Experimental Protocols

Protocol 1: In Vitro CDK2/Cyclin A Kinase Inhibition Assay

This protocol describes a method to determine the in vitro inhibitory activity of **Methyl 4-(pyridin-3-yloxy)benzoate** against recombinant CDK2/Cyclin A.

Materials:

- **Methyl 4-(pyridin-3-yloxy)benzoate**
- Recombinant human CDK2/Cyclin A enzyme
- Histone H1 peptide substrate
- ATP (Adenosine triphosphate)
- Kinase buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- [γ -³³P]ATP
- 96-well plates
- Phosphocellulose filter mats
- Scintillation counter

Procedure:

- Prepare a stock solution of **Methyl 4-(pyridin-3-yloxy)benzoate** in 100% DMSO.
- Create a series of dilutions of the test compound in kinase buffer.
- In a 96-well plate, add the diluted compound, the Histone H1 substrate, and the CDK2/Cyclin A enzyme.
- Initiate the kinase reaction by adding a mixture of ATP and [γ -³³P]ATP.

- Incubate the plate at 30°C for a specified time (e.g., 60 minutes).
- Stop the reaction by adding a stop solution (e.g., 3% phosphoric acid).
- Transfer the reaction mixture to a phosphocellulose filter mat to capture the phosphorylated substrate.
- Wash the filter mat to remove unincorporated [γ -³³P]ATP.
- Measure the radioactivity on the filter mat using a scintillation counter.
- Calculate the percentage of inhibition for each compound concentration and determine the IC₅₀ value.

Protocol 2: Cell Proliferation (MTT) Assay

This protocol is for assessing the effect of **Methyl 4-(pyridin-3-yloxy)benzoate** on the proliferation of cancer cells.

Materials:

- Cancer cell lines (e.g., MCF-7, HCT116)
- Cell culture medium (e.g., DMEM with 10% FBS)
- **Methyl 4-(pyridin-3-yloxy)benzoate**
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- DMSO
- 96-well cell culture plates
- Plate reader

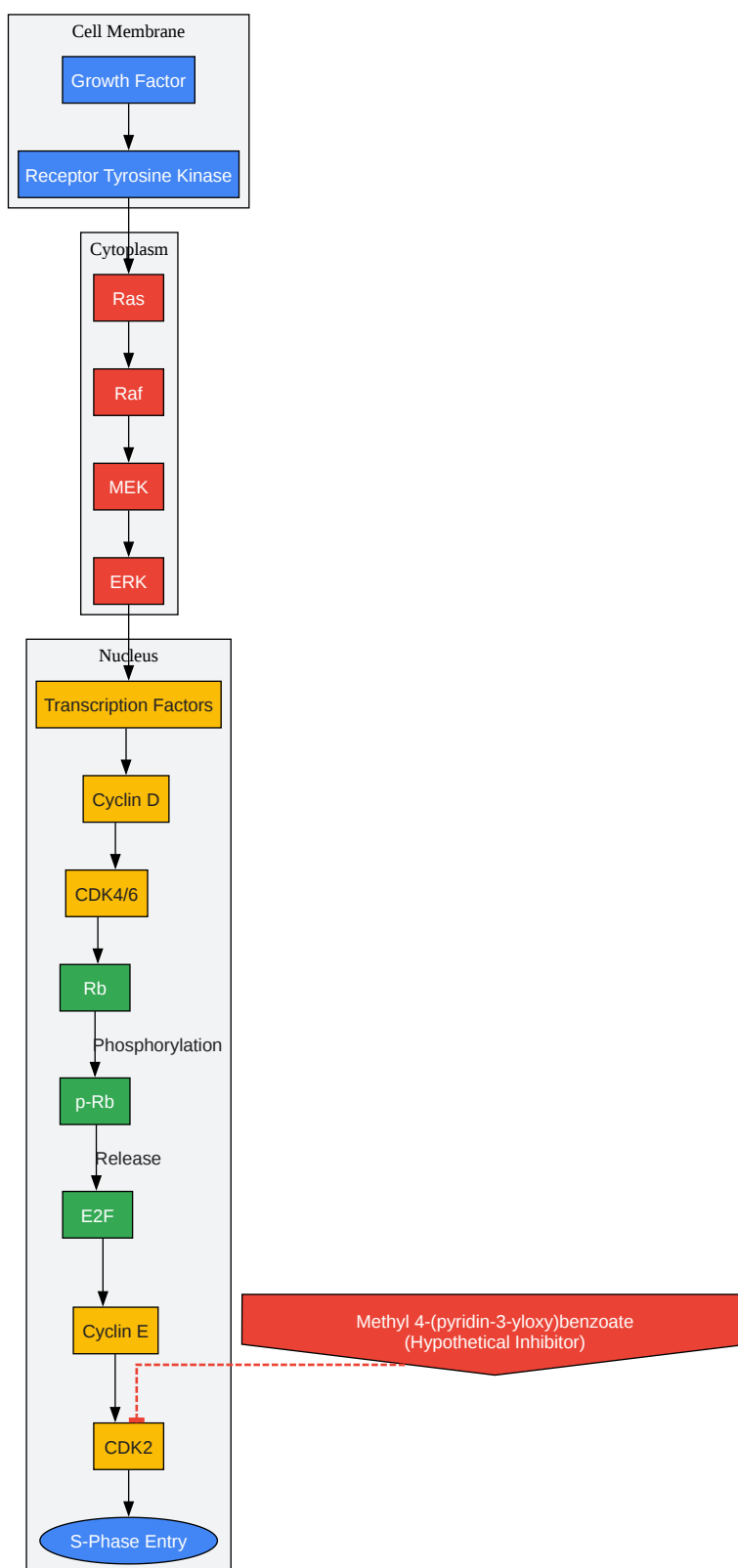
Procedure:

- Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.

- Treat the cells with various concentrations of **Methyl 4-(pyridin-3-yloxy)benzoate** (prepared from a DMSO stock) and a vehicle control (DMSO).
- Incubate the cells for 72 hours.
- Add MTT solution to each well and incubate for 4 hours to allow the formation of formazan crystals.
- Solubilize the formazan crystals by adding DMSO.
- Measure the absorbance at 570 nm using a plate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.

Visualizations

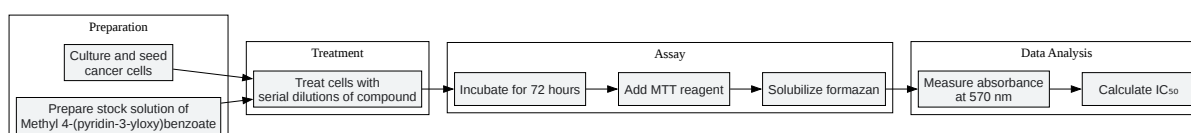
Hypothetical Signaling Pathway



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Caption: Hypothetical signaling pathway showing the role of CDK2 in cell cycle progression and its inhibition by **Methyl 4-(pyridin-3-yloxy)benzoate**.

Experimental Workflow



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Caption: Experimental workflow for determining the anti-proliferative activity of **Methyl 4-(pyridin-3-yloxy)benzoate** using an MTT assay.

Safety Precautions

As with any research chemical, appropriate safety precautions should be taken when handling **Methyl 4-(pyridin-3-yloxy)benzoate**.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and gloves.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area or a fume hood.
- Storage: Store in a tightly sealed container in a cool, dry place.
- Disposal: Dispose of in accordance with local regulations for chemical waste.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com